

# Personal protective equipment for handling 1-Bromoeicosane

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## Compound of Interest

Compound Name: 1-Bromoeicosane

Cat. No.: B1265406

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## Essential Safety and Handling Guide for 1-Bromoeicosane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **1-Bromoeicosane**. Adherence to these procedures is critical for ensuring laboratory safety and proper environmental stewardship.

## I. Quantitative Data Summary

For quick reference, the key physical, chemical, and safety data for **1-Bromoeicosane** are summarized in the table below.

Property	Value
Chemical Formula	<chem>C20H41Br</chem>
Molecular Weight	361.44 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White to off-white solid/powder <a href="#">[3]</a>
Melting Point	36-39 °C (lit.) <a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	386 °C (estimate) <a href="#">[4]</a>
Flash Point	113 °C (235.4 °F) - closed cup <a href="#">[1]</a>
Vapor Pressure	<1 mmHg (at 20 °C) <a href="#">[1]</a>
Vapor Density	12.5 (vs air) <a href="#">[1]</a>
Storage Temperature	Room temperature <a href="#">[4]</a>
GHS Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation
GHS Precautionary Statements	P264, P280, P302+P352, P305+P351+P338, P332+P313, P337+P313

## II. Operational Plan: Step-by-Step Handling Procedures

This section details the necessary steps for the safe handling of **1-Bromoeicosane** from receipt to disposal.

### 1. Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number (4276-49-7), and appropriate hazard warnings.
- **Storage:** Store in a tightly closed container in a dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[4\]](#) Store at room temperature.

## 2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Bromoeicosane** to minimize exposure.

- Eye Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Hand Protection: Wear chemically resistant gloves (e.g., Nitrile rubber). Inspect gloves for any tears or punctures before use.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved N95 respirator is recommended.[\[1\]](#)
- Skin and Body Protection: Wear a laboratory coat, long pants, and closed-toe shoes.

## 3. Handling and Use

- Work Area: Conduct all handling of **1-Bromoeicosane** in a well-ventilated area, preferably within a chemical fume hood.
- Weighing: If weighing the solid, do so in a fume hood or on a balance with a draft shield to minimize the dispersion of dust.
- Spill Prevention: Use a secondary container when transporting the chemical.
- Hygiene: Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

## 4. Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[4\]](#) If skin irritation occurs, seek medical attention.[\[4\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[4\]](#) If eye irritation persists, get medical attention.[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill: For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it into a designated, labeled hazardous waste container.[\[4\]](#) Clean the spill area with soap and water. For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.

## III. Disposal Plan

Proper disposal of **1-Bromoeicosane** and its contaminated waste is crucial to prevent environmental contamination.

### 1. Waste Segregation

- Halogenated Waste: **1-Bromoeicosane** is a halogenated hydrocarbon. It must be disposed of in a designated hazardous waste container for halogenated solid waste.[\[5\]](#)
- Do Not Mix: Never mix halogenated waste with non-halogenated waste streams.[\[6\]](#)

### 2. Container and Labeling

- Container: Use a clearly labeled, leak-proof, and compatible container for solid waste.
- Labeling: As soon as the first item of waste is added, label the container with "Hazardous Waste," the full chemical name ("**1-Bromoeicosane**"), and the associated hazards (Irritant).

### 3. Disposal of Contaminated Materials

- Any materials contaminated with **1-Bromoeicosane**, such as gloves, weighing paper, or spill cleanup materials, must also be disposed of in the designated halogenated solid waste container.

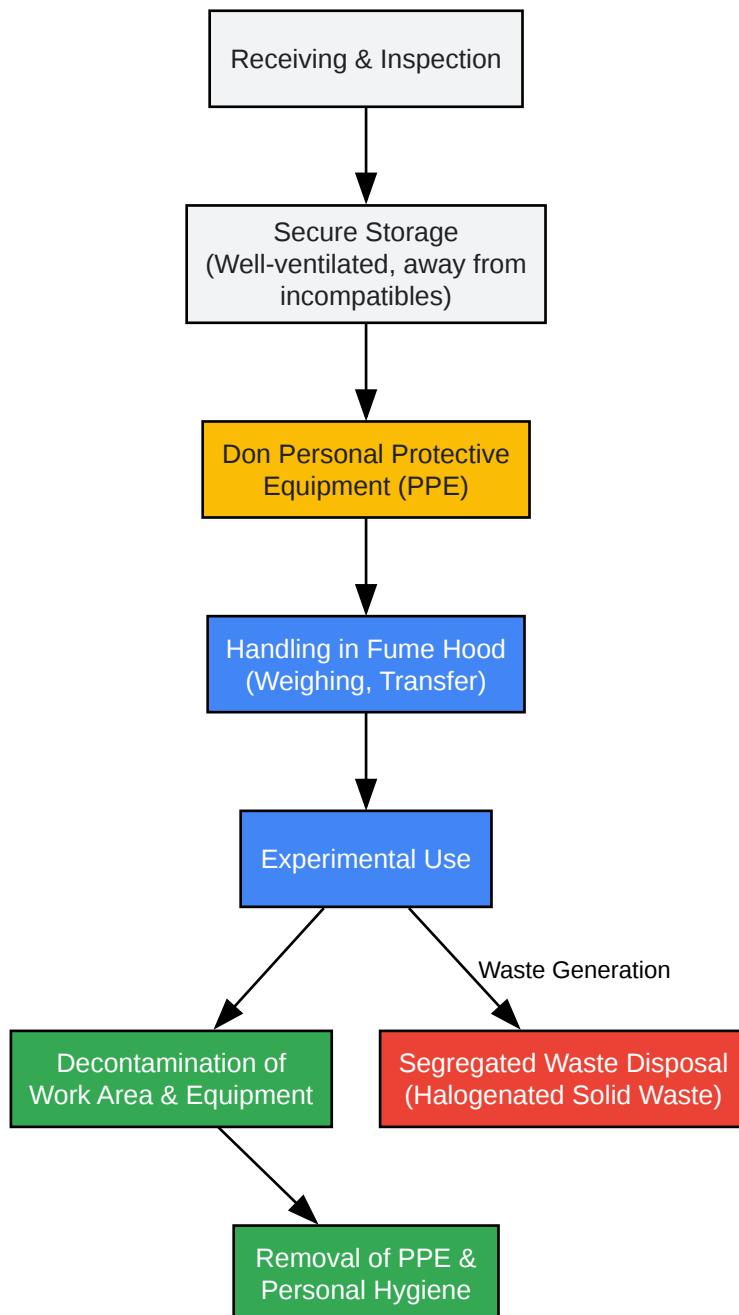
### 4. Waste Pickup

- Store the sealed and labeled waste container in a designated satellite accumulation area.

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste in accordance with all local, state, and federal regulations.

## IV. Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **1-Bromoeicosane**.



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Caption: Workflow for Safe Handling of **1-Bromoeicosane**.

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## References

- 1. 1-Bromoeicosane = 97 4276-49-7 [sigmaaldrich.com]
- 2. 1-Bromoeicosane [webbook.nist.gov]
- 3. 1-Bromoeicosane | C20H41Br | CID 20271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Bromoicosane | 4276-49-7 [chemicalbook.com]
- 5. bucknell.edu [bucknell.edu]
- 6. benchchem.com [benchchem.com]
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